

Handling and safety precautions for 1-Ethylpiperidin-4-amine

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Compound of Interest

Compound Name: 1-Ethylpiperidin-4-amine

Cat. No.: B1274934

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An In-depth Technical Guide to the Handling and Safety of **1-Ethylpiperidin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling and safety information for **1-Ethylpiperidin-4-amine** (CAS No: 50534-45-7). The following sections detail the chemical's properties, associated hazards, and the necessary precautions for its safe use in a laboratory or research setting. All recommendations are based on available safety data sheets and general best practices for handling hazardous chemicals.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **1-Ethylpiperidin-4-amine** is presented below. This data is essential for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ N ₂	[1][2]
Molecular Weight	128.22 g/mol	[1][2]
Appearance	Data not available	
Density	0.898 g/cm ³	[1]
Flash Point	50.2 °C	[1]
Boiling Point	Data not available	
Solubility	Data not available	[1]

Hazard Identification and Classification

1-Ethylpiperidin-4-amine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation
Acute Toxicity, Oral (potential)	4 (50% of notifications)	H302: Harmful if swallowed
Acute Toxicity, Dermal (potential)	4 (50% of notifications)	H312: Harmful in contact with skin
Acute Toxicity, Inhalation (potential)	4 (50% of notifications)	H332: Harmful if inhaled
Skin Corrosion (potential)	1B (50% of notifications)	H314: Causes severe skin burns and eye damage

Source:[1][3]

Signal Word: Warning[1] or Danger[3] (depending on the concentration and supplier's classification).

Toxicological Information

Detailed toxicological data for **1-Ethylpiperidin-4-amine**, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), are not readily available in the reviewed literature.[4] Therefore, it is crucial to handle this compound with the assumption that it is toxic, especially via oral, dermal, and inhalation routes, as suggested by some GHS classifications[3].

Safe Handling and Experimental Protocols

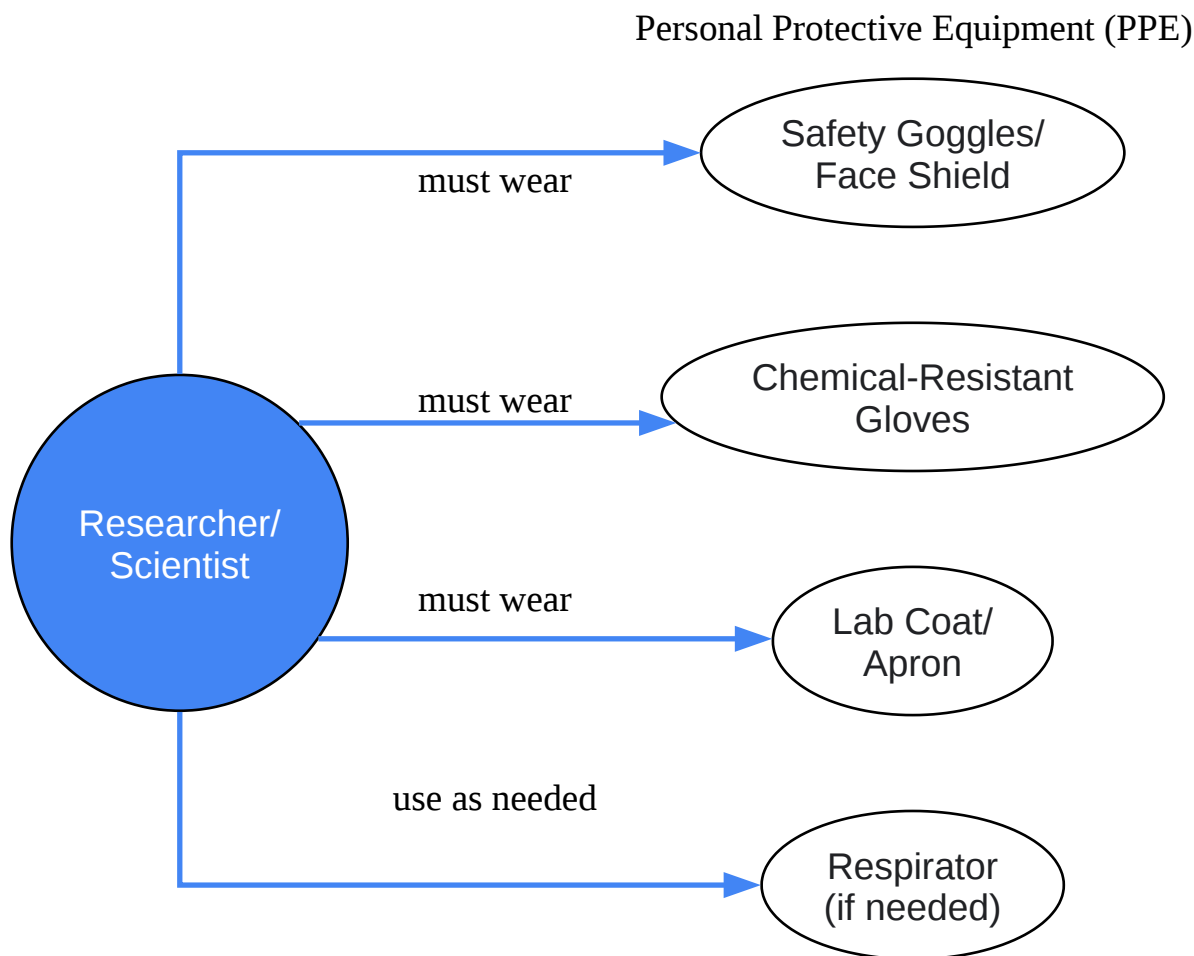
Adherence to strict safety protocols is mandatory when working with **1-Ethylpiperidin-4-amine**. The following is a generalized protocol for its safe handling.

4.1. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

4.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and/or a face shield.[1]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Wear a lab coat or chemical-resistant apron.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or vapors, use a NIOSH-approved respirator with an appropriate cartridge.



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Caption: Recommended Personal Protective Equipment for handling **1-Ethylpiperidin-4-amine**.

4.3. Handling Procedures

- Preparation:
 - Before starting any work, ensure all necessary PPE is worn correctly.
 - Confirm that the chemical fume hood is functioning properly.
 - Have spill control materials readily available.

- Dispensing:
 - Ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)
 - Use spark-proof tools.[\[6\]](#)
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not breathe vapors or mists.[\[1\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling the chemical.[\[1\]](#)
 - Decontaminate all work surfaces.
 - Ensure the container is tightly closed before returning to storage.[\[1\]](#)

Storage and Disposal

5.1. Storage

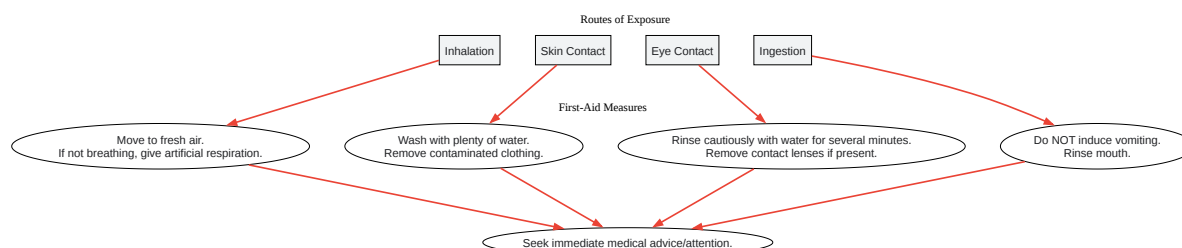
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Incompatible materials include strong oxidizing agents, acids, and bases.[\[8\]](#)

5.2. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter the environment.[\[2\]](#)
- Contaminated packaging should be treated as hazardous waste.

First-Aid and Emergency Procedures

Immediate action is required in case of exposure. The following diagram illustrates the routes of exposure and the corresponding first-aid measures.



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Caption: First-aid measures for different routes of exposure to **1-Ethylpiperidin-4-amine**.

Detailed First-Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [\[1\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice. [\[1\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors may form explosive mixtures with air.[8] Hazardous decomposition products can include nitrogen oxides, carbon monoxide, and carbon dioxide.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[7]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[6]

This technical guide is intended to provide essential safety information. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations. Always consult the most recent Safety Data Sheet from your supplier before using this chemical.

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